

# Application Notes and Protocols: Suzuki Cross-Coupling of 2-Chloro-1-pentene

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## Compound of Interest

Compound Name: 2-Chloro-1-pentene

CAS No.: 42131-85-1

Cat. No.: B14668074

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## Introduction

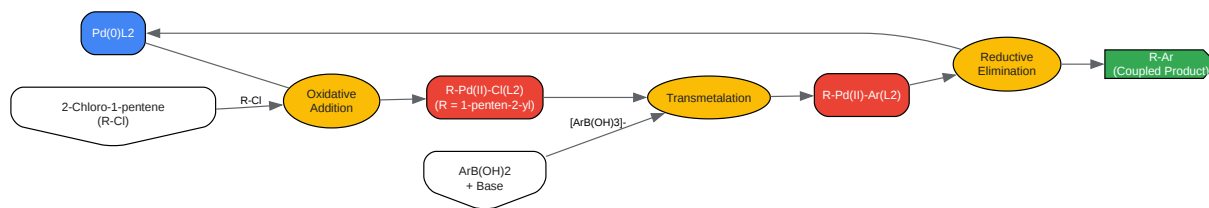
The Suzuki-Miyaura cross-coupling reaction is a cornerstone of modern organic synthesis, enabling the formation of carbon-carbon bonds with high efficiency and functional group tolerance.<sup>[1][2][3][4][5][6][7]</sup> This powerful palladium-catalyzed reaction joins an organoboron compound with an organic halide or triflate.<sup>[3][5]</sup> While aryl and vinyl bromides and iodides are common substrates, the use of more abundant and cost-effective chlorides, such as **2-chloro-1-pentene**, presents a valuable synthetic strategy.<sup>[1][8]</sup> Vinyl chlorides are known to be less reactive than their heavier halogen counterparts due to the stronger C-Cl bond, necessitating carefully optimized reaction conditions.<sup>[8]</sup> Successful coupling often requires the use of bulky, electron-rich phosphine ligands to facilitate the rate-limiting oxidative addition of the vinyl chloride to the palladium(0) catalyst.<sup>[1][8]</sup>

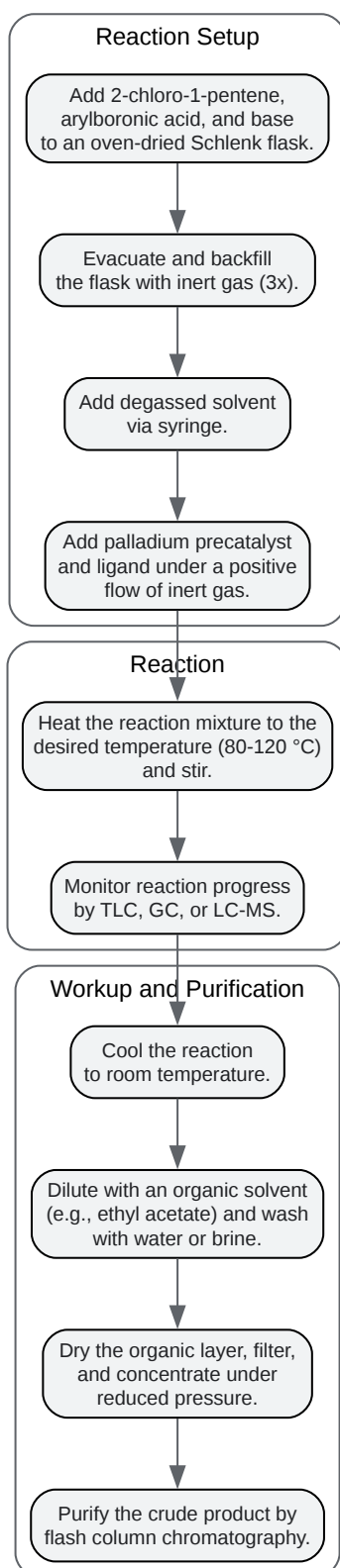
These application notes provide a detailed overview and experimental protocols for the Suzuki cross-coupling of **2-chloro-1-pentene** with various arylboronic acids. The methodologies

described herein are based on established procedures for vinyl chlorides and are intended to serve as a starting point for reaction optimization.[8]

## Catalytic Cycle of the Suzuki-Miyaura Cross-Coupling Reaction

The catalytic cycle of the Suzuki-Miyaura reaction is generally understood to proceed through three key steps: oxidative addition, transmetalation, and reductive elimination.[3][5][6][9]





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## References

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